

Application Notes and Protocols for Regioselective C5-H Direct Iodination of Indoles

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Compound of Interest

Compound Name: *5-Iodoindoline*

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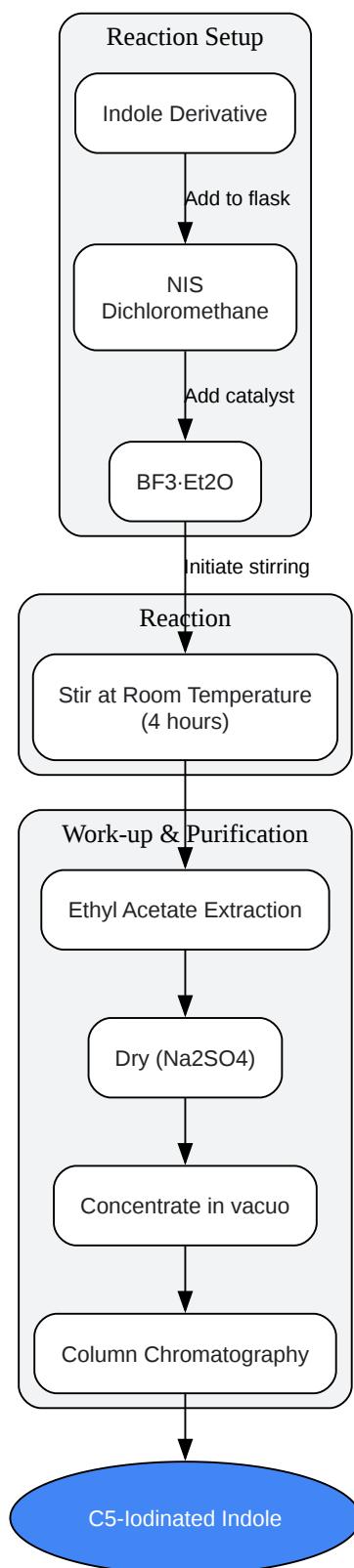
For Researchers, Scientists, and Drug Development Professionals

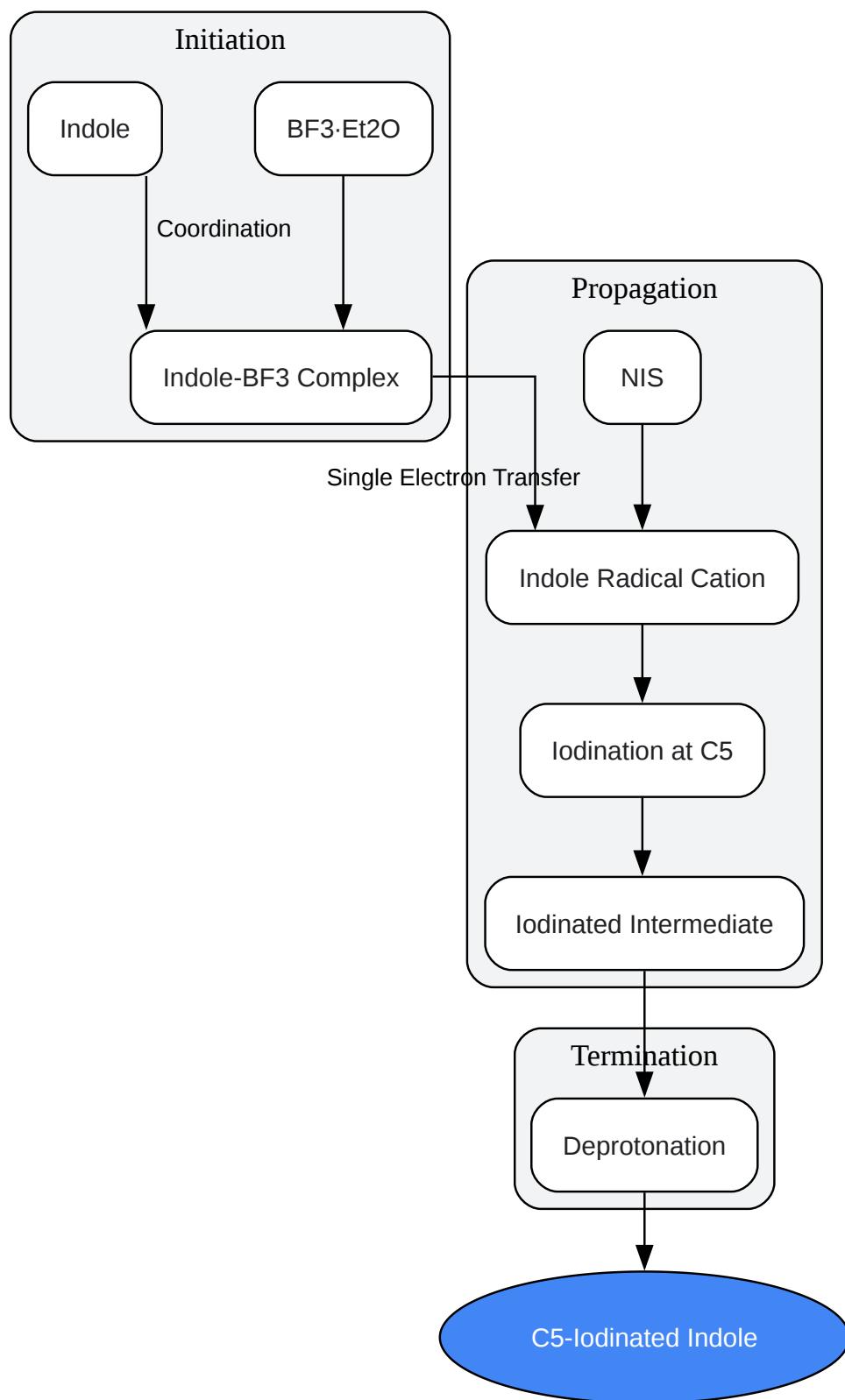
Introduction

The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and pharmaceutical agents.^{[1][2]} Functionalization of the indole ring is a key strategy in the development of new therapeutics. While the pyrrole ring (C2 and C3 positions) is readily modified, regioselective functionalization of the benzene ring, particularly at the C5 position, has been a significant synthetic challenge due to its lower reactivity.^{[1][3]} Direct C-H activation and functionalization have emerged as powerful tools to address this challenge. This document provides detailed application notes and protocols for a highly efficient and regioselective method for the direct iodination of the C5-H bond of indoles. This metal-free approach offers mild reaction conditions and a broad tolerance of functional groups, making it particularly suitable for the late-stage functionalization of complex molecules in drug discovery programs.^{[4][5][6]} The resulting 5-iodoindoles are versatile intermediates that can be further elaborated through various cross-coupling reactions.

General Experimental Workflow

The following diagram illustrates the general workflow for the regioselective C5-H direct iodination of indoles.



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